

Application Note: Isolation of Hydroxy Methyl Linagliptin

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Compound of Interest

Compound Name: *Hydroxy Methyl Linagliptin*

Cat. No.: *B15813870*

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Introduction

Linagliptin is a dipeptidyl peptidase-4 (DPP-4) inhibitor used for the treatment of type 2 diabetes.[1][2][3] During its synthesis and storage, various related compounds and impurities can form, one of which is **Hydroxy Methyl Linagliptin**. [4][5] The chemical name for **Hydroxy Methyl Linagliptin** is 8-[(3R)-3-aminopiperidin-1-yl]-7-[(2E)-4-hydroxy-3-methylbut-2-en-1-yl]-3-methyl-1-[(4-ethylquinazolin-2-yl)methyl]-3,7-dihydro-1H-purine-2,6-dione.[4] Accurate isolation and characterization of such impurities are crucial for ensuring the quality, safety, and efficacy of the final drug product.[3][6] This document outlines a detailed protocol for the isolation of **Hydroxy Methyl Linagliptin** from a mixture containing Linagliptin and its related substances, primarily through preparative High-Performance Liquid Chromatography (HPLC).

Principle

The isolation of **Hydroxy Methyl Linagliptin** relies on the principles of reversed-phase chromatography. This technique separates compounds based on their hydrophobicity. A non-polar stationary phase is used with a polar mobile phase. Compounds with higher hydrophobicity will have a stronger interaction with the stationary phase and thus elute later than more polar compounds. By using a gradient elution, the composition of the mobile phase

is varied over time to effectively separate compounds with a range of polarities. Preparative HPLC is employed to isolate larger quantities of the target compound for further analysis and use as a reference standard.[7]

Experimental Protocol

This protocol is adapted from established analytical methods for the separation of Linagliptin and its impurities.[7][8][9]

1. Materials and Reagents

- Crude Linagliptin mixture containing **Hydroxy Methyl Linagliptin**
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, filtered and degassed)
- Orthophosphoric acid (OPA) or Formic acid (for pH adjustment)
- Phosphate buffer
- Reference standards for Linagliptin and its impurities (if available)

2. Equipment

- Preparative High-Performance Liquid Chromatography (HPLC) system equipped with:
 - Gradient pump
 - Autosampler or manual injector
 - Column oven
 - Photodiode Array (PDA) or UV detector
- Preparative C18 column (e.g., Zorbax SB-Aq, 250 x 4.6 mm, 5 µm, or a column with a larger diameter for preparative scale)[9]

- pH meter
- Analytical balance
- Volumetric flasks and pipettes
- Filtration apparatus with 0.45 µm filters
- Rotary evaporator
- Lyophilizer (optional)

3. Preparation of Solutions

- Mobile Phase A: Prepare a 0.02 M potassium dihydrogen phosphate (KH₂PO₄) buffer and adjust the pH to 3.0 with orthophosphoric acid.[9] Alternatively, a 0.1% formic acid solution in water can be used.[8] Filter through a 0.45 µm membrane filter and degas.
- Mobile Phase B: Acetonitrile or a mixture of acetonitrile and methanol.[7][9]
- Sample Solution: Accurately weigh a known amount of the crude Linagliptin mixture and dissolve it in a suitable solvent (e.g., a mixture of the mobile phases or a compatible organic solvent). The concentration should be optimized for preparative scale injections without overloading the column. Filter the solution through a 0.45 µm syringe filter before injection.

4. Chromatographic Conditions

The following table summarizes typical chromatographic conditions for the separation of Linagliptin and its impurities. These can be adapted for the specific isolation of **Hydroxy Methyl Linagliptin**.

Parameter	Condition 1	Condition 2
Column	Zorbax SB-Aq (250 x 4.6 mm, 5 µm)[9]	Discovery C18 (dimensions for preparative scale)[8]
Mobile Phase A	0.02M KH ₂ PO ₄ , pH 3.0 with OPA[9]	Phosphate buffer, pH 5[8]
Mobile Phase B	Acetonitrile:Water:Methanol (70:15:15 v/v/v)[9]	Acetonitrile[8]
Gradient Program	Time (min) / %B: 0/25, 8/25, 30/55, 50/75, 55/75, 60/25, 65/25[9]	Isocratic: Acetonitrile:Phosphate buffer (38:62 v/v)[8]
Flow Rate	1.0 mL/min (analytical), adjust for preparative scale	1.0 mL/min (analytical), adjust for preparative scale[8]
Column Temperature	45 °C[9]	30 °C[8]
Detection Wavelength	225 nm[9]	222 nm[8]
Injection Volume	To be optimized for preparative scale	To be optimized for preparative scale

5. Isolation Procedure

- **System Equilibration:** Equilibrate the preparative HPLC system with the initial mobile phase composition for a sufficient amount of time until a stable baseline is achieved.
- **Sample Injection:** Inject the prepared sample solution onto the column.
- **Fraction Collection:** Monitor the chromatogram in real-time. Collect the fraction corresponding to the elution of **Hydroxy Methyl Linagliptin**. The retention time for impurities will vary based on the specific method, but they will be distinct from the main Linagliptin peak.[8]
- **Purity Analysis:** Analyze an aliquot of the collected fraction using an analytical HPLC method to confirm its purity.

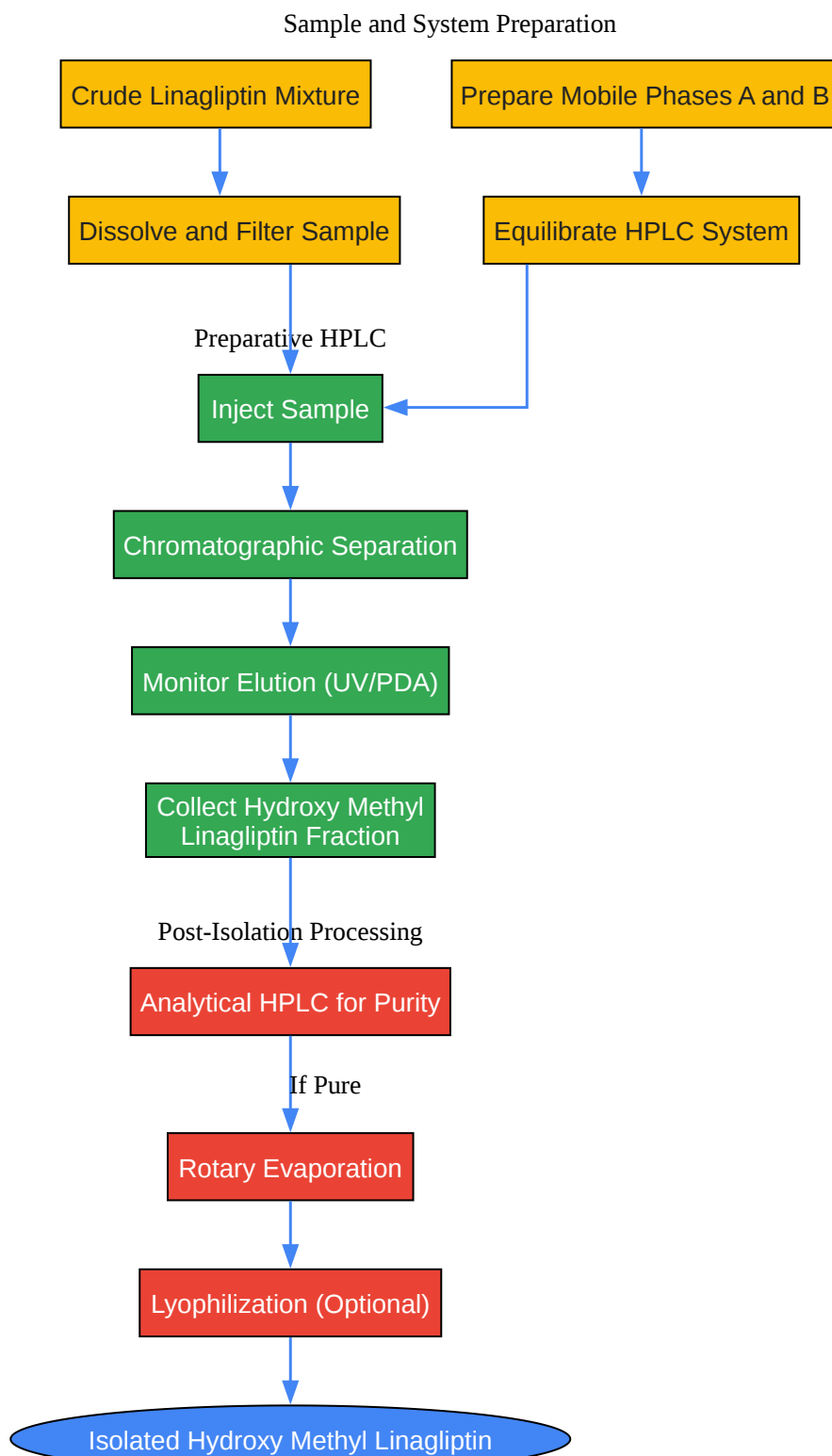
- Solvent Evaporation: Pool the pure fractions and remove the organic solvent using a rotary evaporator under reduced pressure and at a controlled temperature to avoid degradation.
- Lyophilization (Optional): The remaining aqueous solution can be lyophilized to obtain the isolated **Hydroxy Methyl Linagliptin** as a solid powder.
- Characterization: The isolated compound should be characterized using techniques such as Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR) spectroscopy (^1H & ^{13}C), and Fourier-Transform Infrared (FTIR) spectroscopy to confirm its identity and structure.^[7]

Data Presentation

Table 1: Summary of Analytical HPLC Methods for Linagliptin and Impurity Separation

Method	Column	Mobile Phase	Detection	Key Findings	Reference
RP-HPLC	Zorbax SB-Aq (250 x 4.6 mm, 5 µm)	Gradient elution with 0.02M KH ₂ PO ₄ (pH 3.0) and ACN:Water:MeOH	225 nm	Successful separation of nine specified impurities.	[9]
Stability-Indicating LC	Thermo Scientific® RP-8 (100 mm x 4.6 mm; 5 µm)	Gradient with 0.1% formic acid (pH 3.5) and acetonitrile	PDA	Quantification of Linagliptin and three synthetic impurities.	[8]
UPLC	UPLC BEH C18 (2.1 mm x 100 mm; 1.7 µm)	Gradient with alkaline pH buffer and acetonitrile	PDA, MS	Identification of degradation products.	[1]
Preparative HPLC	ACE PFP C18	Gradient with 0.1% orthophosphoric acid, acetonitrile, and methanol	230 nm	Isolation of two unknown impurities for characterization.	[7]

Visualizations



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Caption: Workflow for the isolation of **Hydroxy Methyl Linagliptin**.

Conclusion

This protocol provides a comprehensive framework for the isolation of **Hydroxy Methyl Linagliptin** from a crude mixture using preparative HPLC. The specific chromatographic conditions may require optimization based on the exact composition of the starting material and the specific equipment used. The successful isolation and characterization of this and other related substances are essential for the quality control of Linagliptin drug substance and product.

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